Section 1: Foundational Profile of Ac-Gly-Leu-OH

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Compound of Interest

Compound Name: *Ac-Gly-Leu-OH*

Cat. No.: *B1277235*

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Scientific Rationale

Ac-Gly-Leu-OH is an N-terminally acetylated dipeptide composed of glycine and L-leucine. Understanding its potential begins with its structure:

- N-acetylation: The acetyl group (Ac-) at the N-terminus blocks degradation by aminopeptidases, significantly increasing the peptide's stability in biological assays compared to its non-acetylated counterpart, Gly-Leu. This modification also removes the positive charge of the N-terminal amine, altering its solubility and hydrogen bonding potential, making it more representative of an internal peptide sequence.
- Glycine (Gly): As the simplest amino acid, glycine provides conformational flexibility to the peptide backbone.[1] Its small size allows it to fit into sterically hindered pockets within enzyme active sites or protein-protein interfaces.
- L-leucine (Leu): The bulky, hydrophobic isobutyl side chain of leucine is critical for mediating hydrophobic interactions. Leucine residues are frequently found in the binding cores of enzyme inhibitors and protein ligands, where they anchor the molecule into non-polar pockets.

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- C-terminal Carboxylate (-OH): The free carboxyl group provides a negative charge at physiological pH and a key hydrogen bonding point, which can be crucial for interaction with target proteins or for use as a handle in further chemical synthesis.

Physicochemical & Handling Properties

Precise experimental data for **Ac-Gly-Leu-OH** is not widely published. The following table provides estimated properties based on its constituent amino acids and similar acetylated molecules, alongside recommended handling procedures.[2][3][4]

Property	Estimated Value / Guideline	Rationale & Justification
Molecular Formula	$C_{10}H_{18}N_2O_4$	Derived from the chemical structure of acetylated glycine and leucine linked by a peptide bond.
Molecular Weight	~230.26 g/mol	Calculated based on the molecular formula.
Appearance	White to off-white crystalline powder	Typical appearance for small, purified peptides.
Solubility	Soluble in water and polar organic solvents (e.g., DMSO, Ethanol)	The free carboxylate and peptide backbone confer polarity. Acetylation slightly increases lipophilicity.
Storage	Store at -20°C, desiccated.	Standard procedure for peptides to prevent degradation from proteases, microbes, and hydrolysis.[5]
Handling	Allow to warm to room temperature before opening. Use non-metallic spatulas. Prepare solutions fresh for best results.	Prevents condensation and degradation. Avoids metal chelation. Ensures consistent concentration and activity.

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Section 2: Application in Enzyme Inhibition Assays

Scientific Rationale: A Probe for Peptidase Activity

Dipeptides and their derivatives are classic tools for characterizing protease and peptidase activity. The Gly-Leu sequence could serve as a recognition motif for various endopeptidases or dipeptidyl peptidases. The primary hypothesis is that **Ac-Gly-Leu-OH** can act as either a substrate or a competitive inhibitor for enzymes that recognize a hydrophobic residue at the P1' position (Leucine).

Causality Behind Experimental Choices:

- Why use **Ac-Gly-Leu-OH** as an inhibitor? Many therapeutic agents are peptide mimics that bind to an enzyme's active site but are not cleaved, thus blocking the binding of the natural substrate. For example, peptides containing hydrophobic amino acids are known inhibitors of Angiotensin-Converting Enzyme (ACE).[6] **Ac-Gly-Leu-OH** can be screened in such assays to determine if it has inhibitory potential.

- Why measure substrate cleavage? If **Ac-Gly-Leu-OH** is cleaved by a protease, it can be used as a tool compound to quantify enzyme activity or to screen for more potent inhibitors in a competitive assay format.[7]

Experimental Workflow: Screening for Protease Inhibition

This workflow describes a universal approach to screen **Ac-Gly-Leu-OH** for inhibitory activity against a target protease using a generic, fluorogenic substrate.

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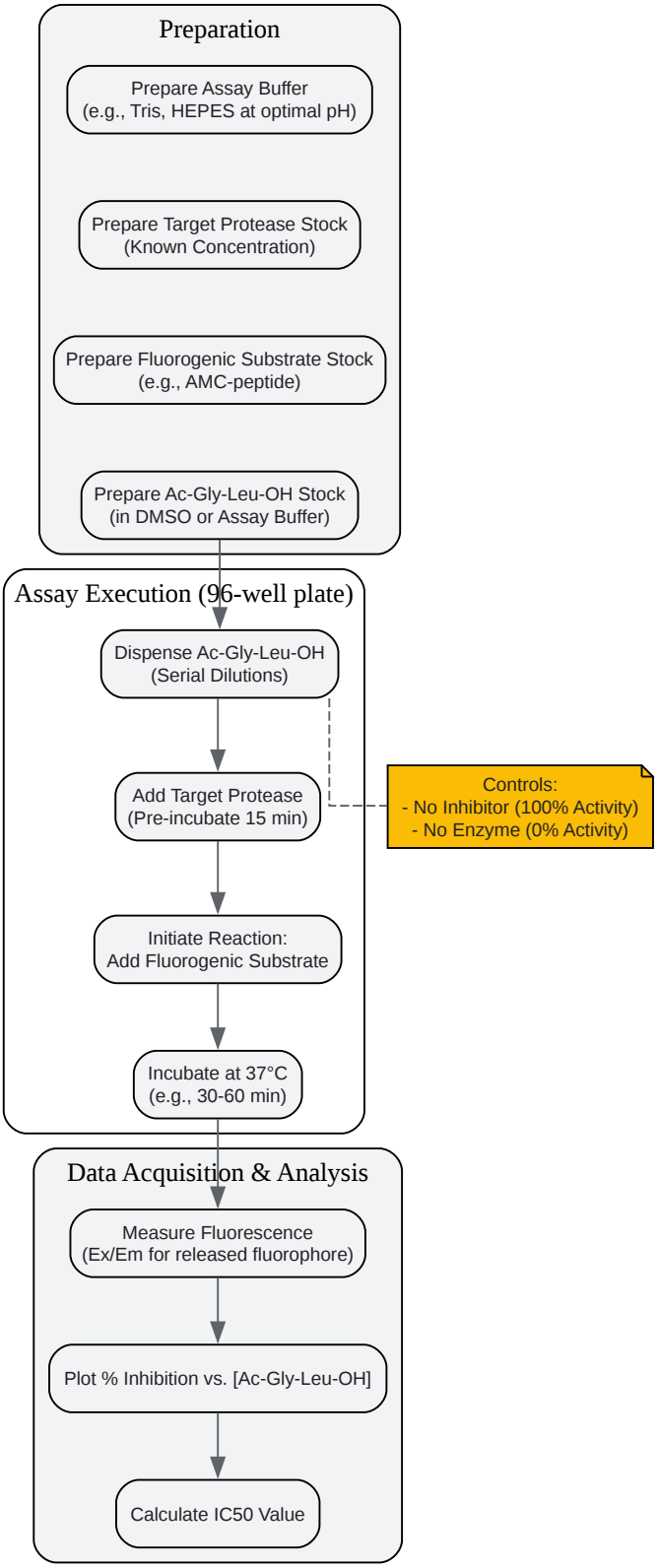

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Caption: Workflow for protease inhibition screening.

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Detailed Protocol: Protease Inhibition Assay (IC_{50} Determination)

This protocol is a template and must be optimized for the specific enzyme and substrate used.

1. Reagent Preparation:

- Assay Buffer: 50 mM HEPES, 100 mM NaCl, 0.01% Tween-20, pH 7.5.
- Target Enzyme: Prepare a 2X working solution (e.g., 10 nM) in Assay Buffer.
- Fluorogenic Substrate: Prepare a 10X working solution (e.g., 100 µM) in Assay Buffer.
- **Ac-Gly-Leu-OH**: Prepare a 10 mM stock in 100% DMSO. Create a 10-point serial dilution series (e.g., starting from 1 mM) in Assay Buffer with a final DMSO concentration of 1%.

2. Assay Procedure (96-well format):

- Add 50 µL of the **Ac-Gly-Leu-OH** serial dilutions to the wells of a black, flat-bottom 96-well plate.
- Add 50 µL of Assay Buffer to the "100% activity" control wells.
- Add 100 µL of Assay Buffer to the "0% activity" (blank) wells.
- Add 50 µL of the 2X enzyme solution to all wells except the blanks.
- Mix gently and pre-incubate for 15 minutes at room temperature to allow the inhibitor to bind to the enzyme.
- Initiate the reaction by adding 10 µL of the 10X substrate solution to all wells.
- Immediately place the plate in a fluorescence plate reader pre-set to 37°C.
- Monitor the increase in fluorescence (e.g., Ex/Em = 360/460 nm for AMC) every minute for 30-60 minutes.

3. Data Analysis:

- Calculate the reaction rate (slope of fluorescence vs. time) for each well.
- Normalize the data: % Inhibition = 100 * (1 - (Rateinhibitor - Rateblank) / (Rate100% - Rateblank)).
- Plot % Inhibition against the logarithm of the **Ac-Gly-Leu-OH** concentration.
- Fit the data to a four-parameter logistic equation to determine the IC_{50} value.

Section 3: Application as a Building Block in Peptide Synthesis

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Scientific Rationale: Enhancing Synthetic Efficiency

In Solid-Phase Peptide Synthesis (SPPS), the stepwise addition of single amino acids can sometimes be inefficient, particularly at "difficult" sequences, leading to deletion products and lower purity. Using pre-formed dipeptide blocks like **Ac-Gly-Leu-OH** can overcome these issues.[5][8]

Causality Behind Experimental Choices:

- Why use a dipeptide block? Incorporating **Ac-Gly-Leu-OH** in a single coupling step prevents potential side reactions like diketopiperazine formation that can occur during the deprotection of a dipeptide sequence on the resin. It also improves the efficiency of incorporating this specific motif into a larger therapeutic peptide.
- N-acetylation Advantage: The pre-acetylated N-terminus is inherently protected, simplifying the synthetic scheme as no temporary N-terminal protecting group (like Fmoc or Boc) needs to be removed after its coupling. This makes it an ideal fragment for the N-terminus of a target peptide.

Experimental Workflow: Incorporation into SPPS

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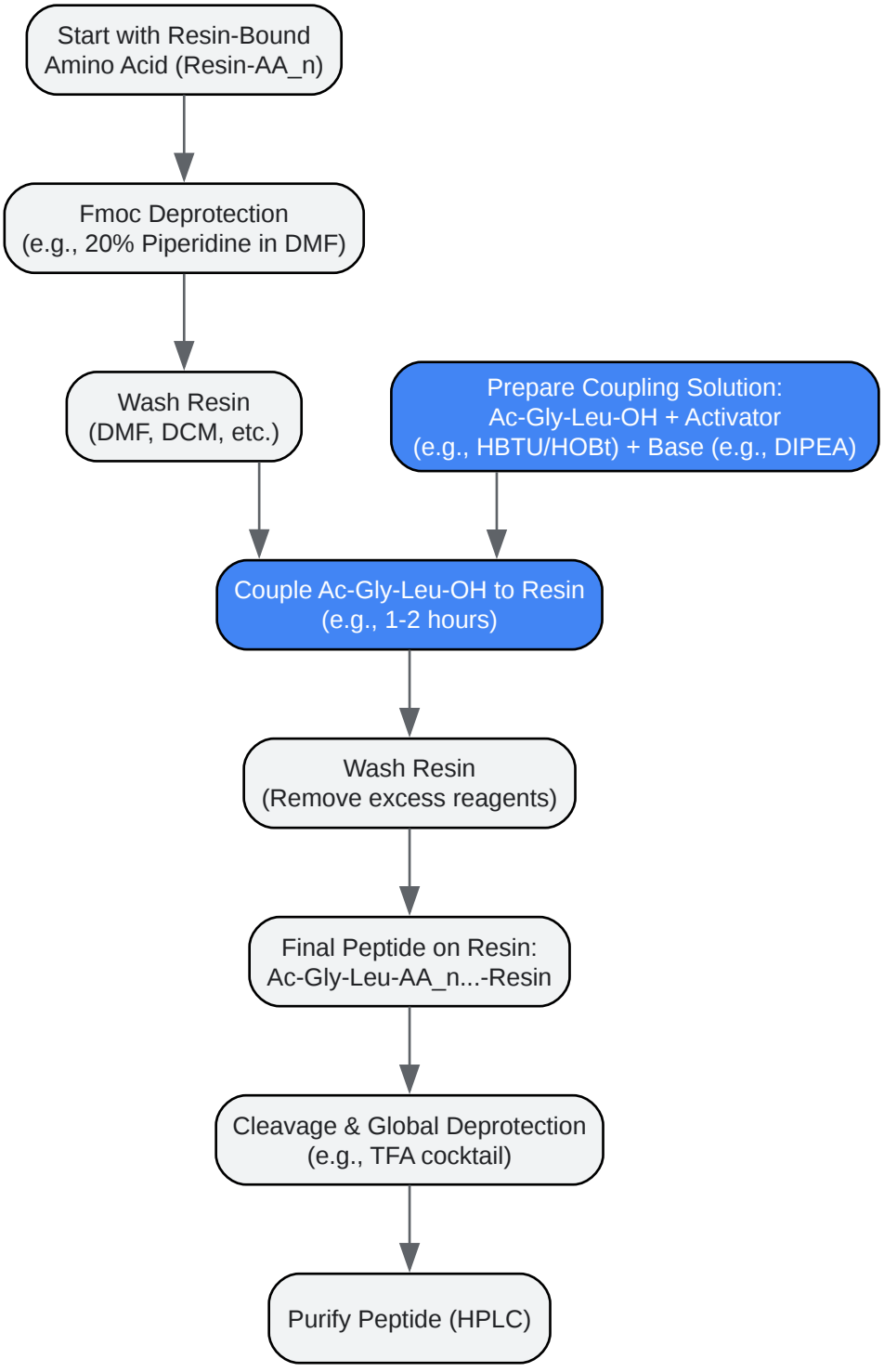

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Caption: Workflow for incorporating **Ac-Gly-Leu-OH** in SPPS.

High-Level Protocol: Fmoc-SPPS Incorporation

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This protocol assumes a standard manual or automated Fmoc-SPPS procedure.

1. Materials:

- Fmoc-protected amino acid pre-loaded resin.
- **Ac-Gly-Leu-OH**.
- Coupling reagents: HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate), HOBt (Hydroxybenzotriazole).
- Base: DIPEA (N,N-Diisopropylethylamine).
- Solvents: DMF (Dimethylformamide), DCM (Dichloromethane).
- Deprotection solution: 20% piperidine in DMF.
- Cleavage cocktail: e.g., 95% TFA, 2.5% TIS, 2.5% H_2O.

2. Procedure:

- Swell the starting resin in DMF.
- Perform standard Fmoc deprotection of the N-terminal amino acid on the resin.
- Wash the resin thoroughly with DMF and DCM to remove piperidine.
- Activation/Coupling: In a separate vessel, dissolve **Ac-Gly-Leu-OH** (3 eq.), HBTU/HOBt (3 eq.), and DIPEA (6 eq.) in DMF. Add this activation mix to the resin.
- Allow the coupling reaction to proceed for 1-2 hours with agitation.
- Perform a qualitative test (e.g., Kaiser test) to confirm reaction completion.
- Wash the resin extensively with DMF and DCM.
- Finalization: The peptide is now N-terminally capped with the Ac-Gly-Leu- motif. Proceed with cleavage from the resin and deprotection of any side-chain protecting groups using an appropriate TFA cocktail.
- Precipitate the crude peptide in cold ether, and purify using reverse-phase HPLC.

Section 4: Application in Targeted Protein Degradation (TPD)

Scientific Rationale: A Fragment for Degrader Development

Targeted Protein Degradation (TPD) is a revolutionary modality that uses heterobifunctional molecules (like PROTACs) or "molecular glues" to induce the degradation of a target protein via the ubiquitin-proteasome system.[9][10] These degraders are composed of a ligand for the

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protein of interest (POI), a ligand for an E3 ubiquitin ligase, and a linker. Small, peptide-like fragments can be valuable starting points for developing POI ligands.

Causality Behind Experimental Choices:

- Why use a fragment-based approach? For "undruggable" targets lacking deep enzymatic pockets, identifying small fragments that bind with low affinity is often the first step in building a high-affinity ligand.[11] **Ac-Gly-Leu-OH**, with its defined hydrophobic and hydrogen-bonding features, is an excellent candidate for a fragment library to screen against a POI.
- Potential for E3 Ligase Recognition: Some E3 ligases recognize short peptide motifs (degrons) to target proteins for degradation.[12] While not a known degron, **Ac-Gly-Leu-OH** could be tested for binding to various E3 ligases or used as a scaffold to build ligands that mimic natural degrons.

Conceptual Diagram: Role in a PROTAC

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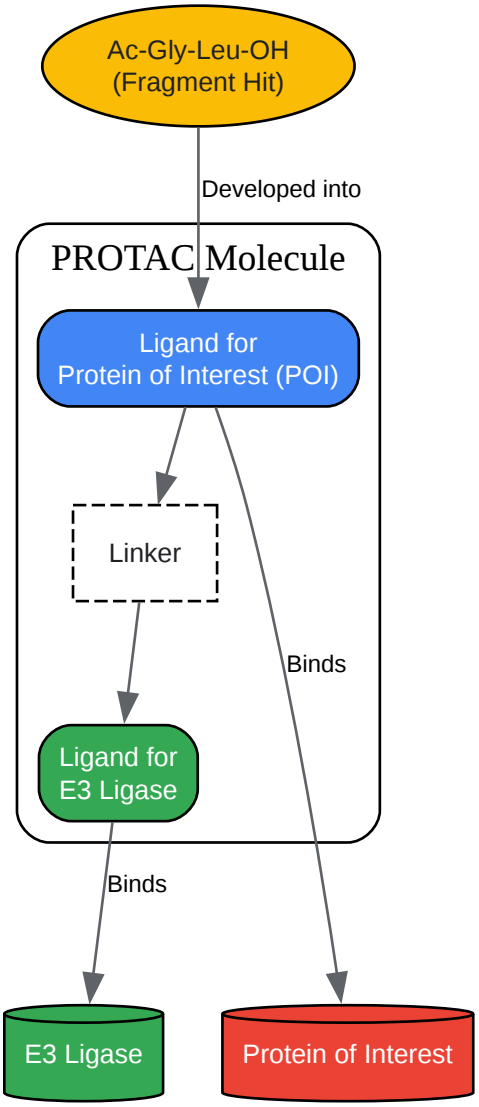

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Caption: **Ac-Gly-Leu-OH** as a starting fragment for a POI ligand in a PROTAC.

High-Level Protocol: Fragment Screening by Thermal Shift Assay (TSA)

TSA, or Differential Scanning Fluorimetry (DSF), is a rapid method to screen for fragment binding by measuring changes in protein thermal stability.

1. Reagent Preparation:

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- Protein Buffer: Buffer in which the POI is stable (e.g., 50 mM HEPES, 150 mM NaCl, pH 7.5).
- Protein of Interest (POI): Purified POI at a working concentration of 2-5 µM.
- **Ac-Gly-Leu-OH**: 100 mM stock in DMSO, diluted to 10 mM in Protein Buffer (final assay concentration typically 1 mM).
- Fluorescent Dye: SYPRO Orange at 5000X stock, diluted to 20X in Protein Buffer.

2. Assay Procedure (96- or 384-well PCR plate):

- In each well, combine 20 µL of the POI solution with 2.5 µL of the **Ac-Gly-Leu-OH** solution (or buffer/DMSO for control).
- Add 2.5 µL of the 20X SYPRO Orange dye.
- Seal the plate and centrifuge briefly.
- Place the plate in a real-time PCR instrument.
- Run a melt curve experiment: ramp the temperature from 25°C to 95°C at a rate of 1°C/minute, acquiring fluorescence data at each interval.

3. Data Analysis:

- Plot fluorescence versus temperature for each well. The midpoint of the unfolding transition is the melting temperature (Tm).
- A "hit" is identified by a positive change in melting temperature (ΔTm = Tm, compound - Tm, control). A ΔTm > 1°C is typically considered significant.
- Hits from this primary screen must be validated by orthogonal methods like SPR or NMR.

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